

proper storage and handling of (R)-I-BET762 carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-I-BET762 carboxylic acid

Cat. No.: B10800863

[Get Quote](#)

Technical Support Center: (R)-I-BET762 Carboxylic Acid

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the proper storage, handling, and use of **(R)-I-BET762 carboxylic acid**. It includes troubleshooting advice and frequently asked questions to ensure experimental success.

Product Information and Specifications

(R)-I-BET762 carboxylic acid, also known as (R)-Molibresib carboxylic acid, is the R-enantiomer of I-BET762 carboxylic acid.^[1] It functions as a potent inhibitor of the Bromodomain and Extra-Terminal domain (BET) family of proteins, particularly BRD4, with a pIC50 of 5.1.^{[1][2]} It is commonly used as a warhead ligand in the development of Proteolysis Targeting Chimeras (PROTACs) aimed at degrading BET proteins.^{[1][3][4]}

Table 1: Chemical and Physical Properties

Property	Value	Reference
Synonyms	(R)-Molibresib carboxylic acid, (R)-GSK525762A carboxylic acid	[5]
Molecular Formula	C20H17ClN4O3	[3]
Molecular Weight	396.83 g/mol	[3][6]
CAS Number	1300019-38-8 (Racemic mixture)	[4][7]
Mechanism of Action	BET Bromodomain Inhibitor	[2]

Storage and Stability

Proper storage is critical to maintain the stability and activity of **(R)-I-BET762 carboxylic acid**. Below are the recommended conditions for both the solid powder and solvated stock solutions.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1][5]
-20°C	1 month	[1][5]	

Key Handling Recommendations:

- Solid Form: Before opening the vial, allow the product to equilibrate to room temperature to prevent moisture condensation.
- Stock Solutions: Once prepared, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[1][4]

- Shipping: The compound is typically shipped at room temperature for continental US destinations.[\[1\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues and questions that may arise during the handling and use of **(R)-I-BET762 carboxylic acid**.

Q1: I am having trouble dissolving the compound. What should I do?

A1: **(R)-I-BET762 carboxylic acid** has high solubility in DMSO. One supplier indicates a solubility of up to 100 mg/mL (252.00 mM) with the aid of ultrasonication. If you are experiencing issues:

- Use Fresh Solvent: DMSO is hygroscopic (absorbs moisture from the air), and the presence of water can significantly reduce the solubility of the compound. Always use newly opened or properly stored anhydrous DMSO.
- Apply Ultrasonication: Place the solution in an ultrasonic bath for short intervals to aid dissolution.
- Gentle Warming: Gentle warming (to no more than 37°C) can also assist, but be cautious as excessive heat may degrade the compound.

Table 3: Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (252.00 mM)	Requires ultrasonication. Use of newly opened DMSO is highly recommended.	[1]

Q2: My experimental results are inconsistent. What could be the cause?

A2: Inconsistent results are often traced back to compound stability and handling.

- **Improper Storage:** Ensure the compound, both in solid and solvent form, is stored at the recommended temperatures (see Table 2). Storing a stock solution at -20°C for longer than one month is not recommended.^{[1][5]}
- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles of your stock solution by making single-use aliquots.^[4]
- **Solution Age:** Do not use stock solutions that have been stored beyond their recommended shelf life (6 months at -80°C or 1 month at -20°C).^{[1][5]}

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: According to the Safety Data Sheet (SDS), **(R)-I-BET762 carboxylic acid** is harmful if swallowed, causes skin irritation, and causes serious eye irritation.^[7] Therefore, the following PPE is mandatory:

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Ventilation:** Use only in areas with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.^[7]

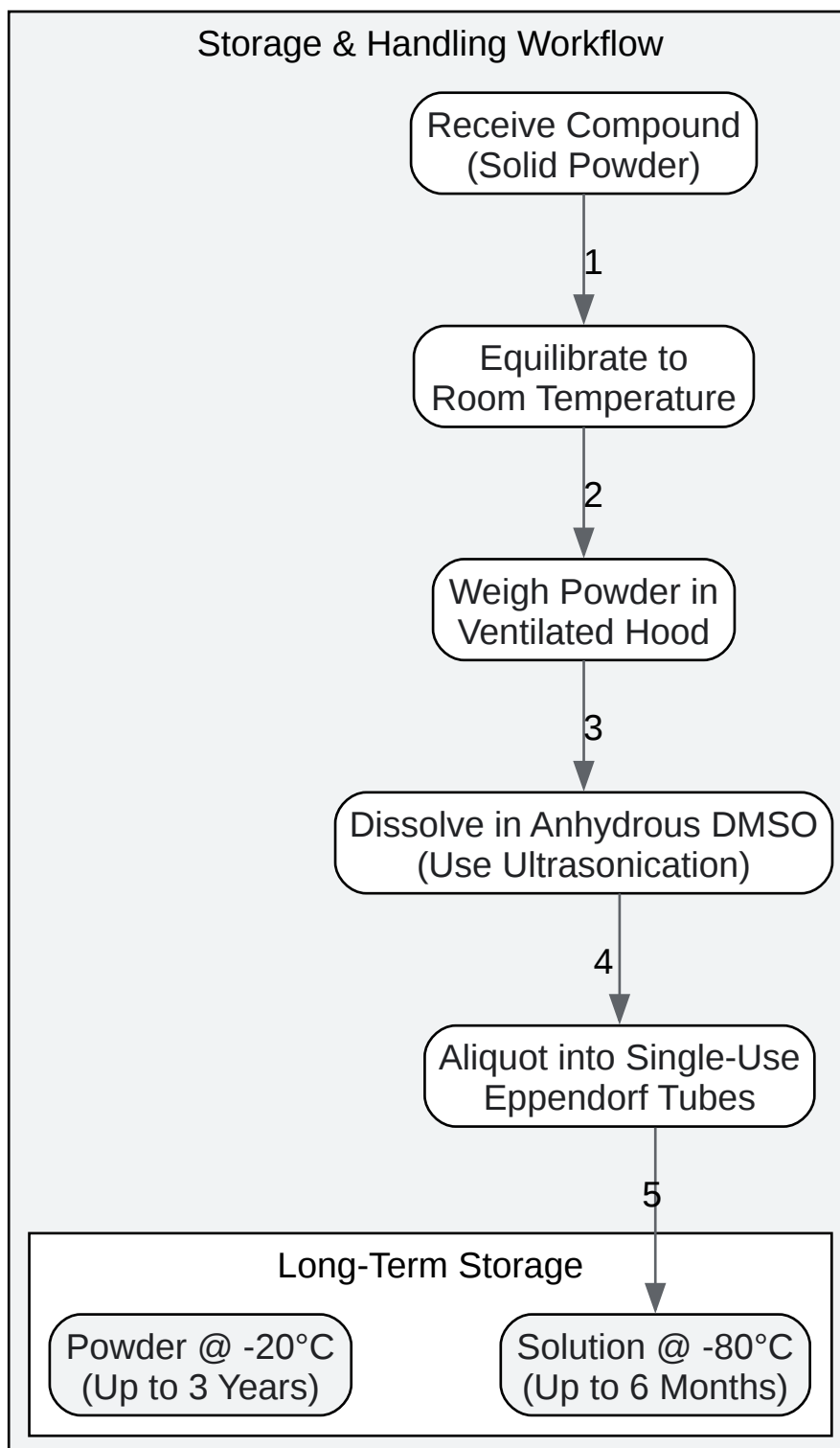
Q4: How should I dispose of waste containing this compound?

A4: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.^[7] Do not allow the compound to enter drains or waterways. Consult your institution's environmental health and safety office for specific guidance.

Q5: What is the primary mechanism of action for this compound?

A5: **(R)-I-BET762 carboxylic acid** is a BET inhibitor. It functions by binding to the bromodomains of BET proteins (like BRD4), preventing them from recognizing and binding to

acetylated histones on chromatin.[2][3] This disrupts the formation of transcriptional complexes, leading to the downregulation of key target genes, including oncogenes like MYC.



[Click to download full resolution via product page](#)

Caption: Workflow for proper handling and storage of **(R)-I-BET762 carboxylic acid**.

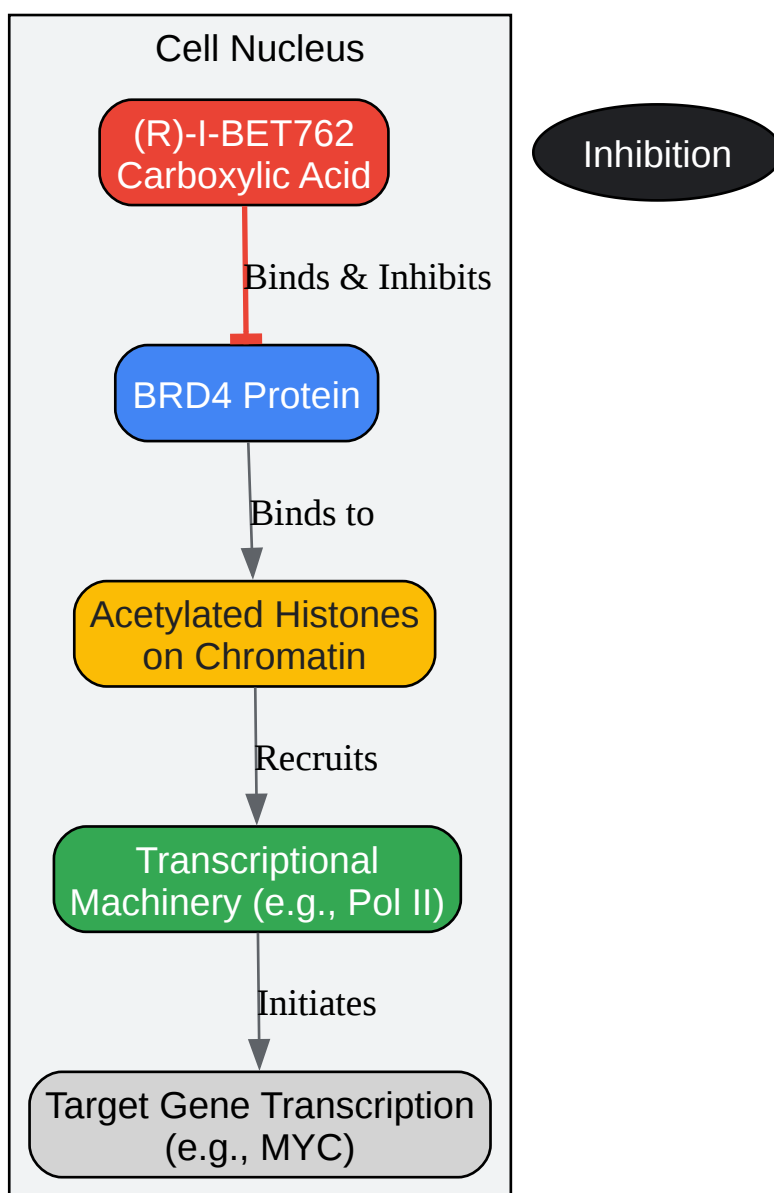
Experimental Protocols and Visualizations

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Preparation: Before opening, allow the vial of solid **(R)-I-BET762 carboxylic acid** to warm to room temperature.
- Weighing: In a chemical fume hood, carefully weigh out the desired amount of powder. For example, to make 1 mL of a 10 mM solution, weigh 3.97 mg.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO. For 3.97 mg, add 1 mL of DMSO.
- Solubilization: Vortex the solution briefly and then place it in an ultrasonic water bath for 5-10 minutes, or until the solid is completely dissolved, to create a clear solution.
- Aliquoting: Dispense the stock solution into single-use, low-retention microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for up to 6 months.[\[1\]](#)[\[5\]](#)

Signaling Pathway and Application

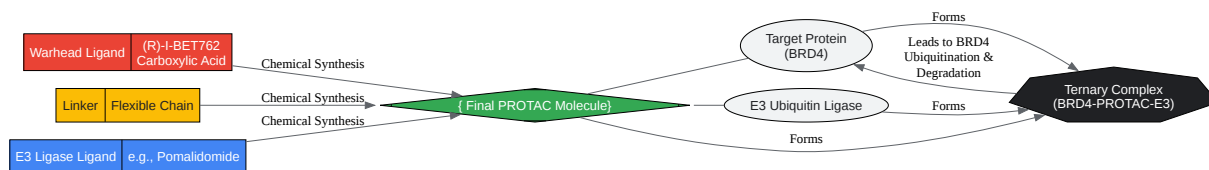
(R)-I-BET762 carboxylic acid works by disrupting a key process in gene regulation. The diagram below illustrates this mechanism of action.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **(R)-I-BET762 carboxylic acid** as a BRD4 inhibitor.

As a "warhead" ligand, this molecule is a critical component for building PROTACs. The workflow below provides a conceptual overview of its use in this advanced application.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for using the compound in PROTAC synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bocsci.com [bocsci.com]
- 3. ptc.bocsci.com [ptc.bocsci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. I-BET762 carboxylic acid | C₂₀H₁₇ClN₄O₃ | CID 67173666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [proper storage and handling of (R)-I-BET762 carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800863#proper-storage-and-handling-of-r-i-bet762-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com